

3-Amino-5-methylpyridine-2-carbonitrile molecular structure and formula

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Compound of Interest

Compound Name: 3-Amino-5-methylpyridine-2-carbonitrile

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A Technical Guide to 3-Amino-5-methylpyridine-2-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **3-Amino-5-methylpyridine-2-carbonitrile**, a heterocyclic compound of interest in medicinal chemistry and pharmaceutical development. It details the molecule's structure, physicochemical properties, spectroscopic data, and a detailed experimental protocol for its synthesis.

Molecular Structure and Formula

3-Amino-5-methylpyridine-2-carbonitrile, with the CAS Number 1001635-30-8, is a substituted pyridine derivative.^{[1][2][3][4][5]} Its structure incorporates an amino group at position 3, a methyl group at position 5, and a nitrile group at position 2 of the pyridine ring. This arrangement of functional groups makes it a versatile building block in organic synthesis.

The molecular formula has been determined to be $C_7H_7N_3$, with a corresponding molecular weight of approximately 133.15 g/mol.^{[2][4][6]}

Figure 1: Logical diagram of **3-Amino-5-methylpyridine-2-carbonitrile** structure.

Physicochemical Properties

The compound is typically supplied as a solid, with its appearance varying from a white solid to brown crystals, likely depending on the purity.[\[1\]](#)[\[3\]](#) Key physical and chemical data are summarized below.

Property	Value	Reference
CAS Number	1001635-30-8	[1] [2] [3]
Molecular Formula	C ₇ H ₇ N ₃	[2] [4]
Molecular Weight	133.15 g/mol	[2] [4]
Appearance	White solid / Brown crystalline solid	[1] [3]
Melting Point	154 °C	[3]
Purity	97-99%	[1] [2]
Storage	Keep in a dark, cool, dry, and sealed container (2-8°C)	[2] [4]

Spectroscopic Data for Structural Elucidation

Spectroscopic data are critical for confirming the identity and purity of the synthesized compound. The following table summarizes the reported nuclear magnetic resonance (NMR) and infrared (IR) spectral data.

Spectroscopy Type	Parameters & Peaks	Reference
¹ H NMR	(400 MHz, CDCl ₃) δ: 7.93 (d, 1H, J = 2.4 Hz, H-arom), 6.93 (d, 1H, J = 2.4 Hz, H-arom), 4.37 (br s, 2H, NH ₂), 2.34 (s, 3H, CH ₃)	[3]
¹³ C NMR	(101 MHz, CDCl ₃) δ: 146.3 (Cq), 142.2 (CH), 138.6 (Cq), 122.6 (CH), 116.3 (CN), 114.9 (CH), 28.7 (CH ₃)	[3]
Infrared (IR)	(Diamond ATR, cm ⁻¹) v: 3404 (N-H stretch), 2216 (C≡N stretch), 1600, 1465, 1339, 1230, 858, 739	[3]

Experimental Protocols

A documented method for synthesizing **3-Amino-5-methylpyridine-2-carbonitrile** involves a palladium-catalyzed cyanation reaction starting from 2-chloro-5-methylpyridin-3-amine.[3]

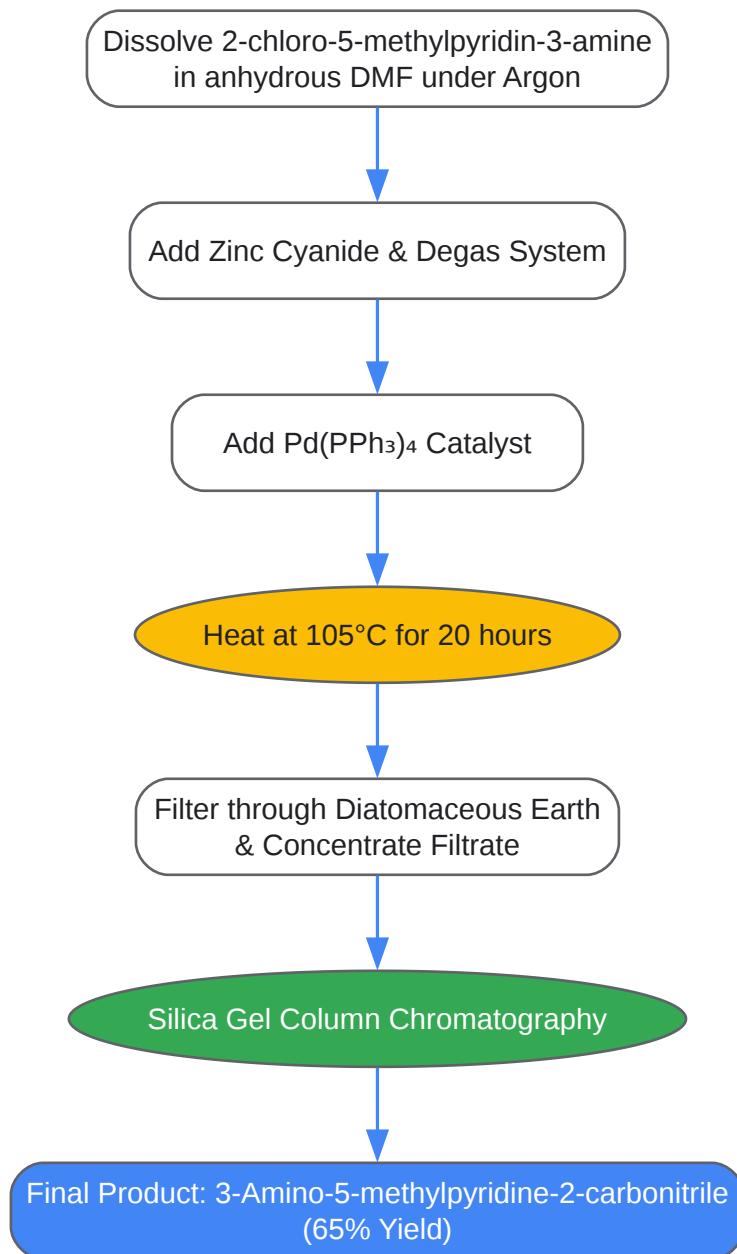
Reactants and Reagents:

- 2-chloro-5-methylpyridin-3-amine (1.0 g, 7 mmol, 1 eq.)
- Zinc Cyanide (Zn(CN)₂) (821 mg, 7 mmol, 1 eq.)
- Tetrakis(triphenylphosphine)palladium(0) (Pd(PPh₃)₄) (405 mg, 0.35 mmol, 0.05 eq.)
- Anhydrous N,N-dimethylformamide (DMF) (15 mL)
- Eluent for Chromatography: Ethyl acetate/petroleum ether (2:8 v/v)

Methodology:

- Under an argon atmosphere, dissolve 1.0 g of 2-chloro-5-methylpyridin-3-amine in 15 mL of anhydrous DMF in a 20 mL reaction vial.

- Add 821 mg of zinc cyanide to the solution.
- Degas the reaction system for 10 minutes.
- Add 405 mg of the palladium catalyst, $\text{Pd}(\text{PPh}_3)_4$.
- Heat the reaction mixture to 105 °C and maintain stirring at this temperature for 20 hours.
- Upon completion, cool the mixture and filter it through diatomaceous earth to remove the catalyst.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product using silica gel column chromatography with an eluent mixture of ethyl acetate/petroleum ether (2/8, v/v).
- The process yields the target compound as a white solid with a reported yield of 65%.[\[3\]](#)



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Figure 2: Workflow for the synthesis of **3-Amino-5-methylpyridine-2-carbonitrile**.

Applications in Drug Development

3-Amino-5-methylpyridine-2-carbonitrile serves as a key reactant in the synthesis of advanced pharmaceutical intermediates. Notably, it has been utilized in the preparation of a new series of orally bioavailable chemokine receptor 9 (CCR9) antagonists.^[3] These

antagonists have potential therapeutic applications for treating inflammatory bowel disease (IBD).^[3]

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